

ML365: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML365

Cat. No.: B15586086

[Get Quote](#)

An In-depth Technical Guide on the Discovery, Development, and Application of the Selective KCNK3/TASK1 Inhibitor **ML365**

This technical guide provides a comprehensive overview of the small molecule inhibitor **ML365** for researchers, scientists, and drug development professionals. It covers the compound's discovery, mechanism of action, and key experimental findings, presenting quantitative data in structured tables and detailing experimental protocols. Visual diagrams of relevant signaling pathways and experimental workflows are included to facilitate understanding.

Discovery and Development

ML365 was identified as a novel and selective small molecule inhibitor of the two-pore domain potassium channel KCNK3 (also known as TASK1) following a high-throughput fluorescent screen of the Molecular Libraries Small Molecule Repository (MLSMR).^{[1][2]} The initial screening identified a bis-amide class of inhibitors, and subsequent structure-activity relationship (SAR) analysis led to the development of **ML365**.^{[1][2]} The synthesis of **ML365** involves a multi-step process starting from the treatment of nitroaniline with m-toluloyl chloride, followed by a Raney nickel-catalyzed reduction and subsequent coupling with 2-methoxybenzoyl chloride, resulting in an overall yield of 13%.^[1]

Mechanism of Action

ML365 is a potent and selective inhibitor of the KCNK3/TASK1 potassium channel.[1][2][3][4] Its primary mechanism of action is the blockage of TASK1 channels, which has been demonstrated in both thallium influx fluorescent assays and automated electrophysiology assays.[1][2][3] This selectivity is crucial for its use as a pharmacological tool to investigate the specific physiological roles of TASK1 channels.[1][3][4]

In addition to its effects on TASK1, **ML365** has been shown to inhibit the TWIK2 potassium channel, which plays a role in the ATP-induced activation of the NLRP3 inflammasome.[5][6] This inhibition of TWIK2 contributes to the anti-inflammatory properties of **ML365**. [5] Furthermore, **ML365** has been found to inhibit lipopolysaccharide (LPS)-induced inflammatory responses by regulating the NF- κ B signaling pathway.[7][8] It suppresses the release of pro-inflammatory cytokines such as TNF- α , IL-6, and IL-1 β . [7][8]

Quantitative Data

The following tables summarize the key quantitative data for **ML365**, including its inhibitory activity against various potassium channels and its pharmacokinetic properties.

Table 1: In Vitro Inhibitory Activity of **ML365**

Target Channel	Assay Type	IC50 Value	Reference
KCNK3/TASK1	Thallium Influx Fluorescent Assay	4 nM	[1][2][3]
KCNK3/TASK1	Automated Electrophysiology Assay	16 nM	[1][2][3]
KCNK3/TASK1	Whole Cell Current Inhibition (-30 mV)	12 ± 1 nM	[1]
TWIK2	Whole-cell Voltage- clamp Recording	4.07 ± 1.5 µM	[5][6]
TASK3	Thallium Influx Fluorescent Assay	> 60-fold less potent than for TASK1	[1][2]
Kir2.1	Not specified	Little to no inhibition at 30 µM	[1][2][3]
KCNQ2	Thallium Influx Fluorescent Assay	< 20% inhibition at 1 µM	[1]
hERG	Not specified	Little to no inhibition at 30 µM	[1][2][3]

Table 2: In Vivo Pharmacokinetic Profile of **ML365** in Rats

Parameter	Route of Administration	Value	Reference
Dose	Intravenous (IV)	7 mg/kg	[5]
Dose	Oral (PO)	17.5 mg/kg	[5]
Cmax	Not specified	2005.90 ng/mL	[5]
AUC	Not specified	1618.95 ng·h·mL ⁻¹	[5]
Half-life (t1/2)	Not specified	13.58 h	[5]
Absolute Oral Bioavailability (F)	Not specified	22.49%	[5][6][8]

Experimental Protocols

Detailed methodologies for key experiments cited in the characterization of **ML365** are provided below.

Thallium Influx Fluorescent Assay

This assay was a primary method for identifying and characterizing inhibitors of the TASK1 channel.[1]

- **Cell Culture:** Cells expressing the target potassium channel (e.g., TASK1, TASK3, KCNQ2, hERG, Kir2.1) are cultured in appropriate media.
- **Dye Loading:** The cells are loaded with a thallium-sensitive fluorescent dye, such as FluxOR™.
- **Compound Application:** **ML365** or other test compounds are added to the cells at various concentrations.
- **Thallium Influx:** A stimulus is applied to open the potassium channels, and a solution containing thallium ions is added.
- **Fluorescence Measurement:** The influx of thallium through the open channels quenches the fluorescence of the intracellular dye. The change in fluorescence intensity is measured using

a fluorescence plate reader.

- Data Analysis: The percent inhibition of the thallium signal is calculated for each compound concentration to determine the IC50 value.[\[9\]](#)

Automated Electrophysiology Assay

This technique provides a direct measure of ion channel activity.

- Cell Preparation: Cells expressing the KCNK3/TASK1 channel are harvested and prepared for automated patch-clamp recording.
- Recording: Whole-cell currents are recorded using an automated electrophysiology platform (e.g., QPatch).
- Compound Application: **ML365** is applied to the cells at increasing concentrations.
- Data Acquisition and Analysis: The dose-dependent inhibition of the whole-cell currents by **ML365** is measured to calculate the IC50 value.[\[1\]](#)

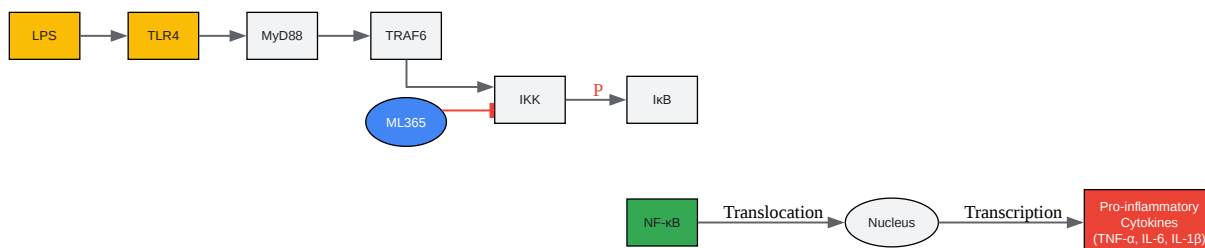
In Vivo LPS-Induced Endotoxic Shock Model

This model is used to evaluate the anti-inflammatory effects of **ML365** in vivo.[\[5\]](#)[\[7\]](#)

- Animal Model: C57BL/6 mice are used for this model.
- Compound Administration: Mice are pre-treated with **ML365** (e.g., 1, 10, 25 mg/kg, intraperitoneal injection) or a vehicle control.
- LPS Challenge: After a set period, the mice are injected with lipopolysaccharide (LPS) to induce endotoxic shock.
- Sample Collection and Analysis: After a specific time post-LPS injection (e.g., 7 hours), blood and lung tissue are collected. Serum levels of pro-inflammatory cytokines (e.g., IL-1 β , TNF- α) are measured by ELISA. Lung tissue is processed for histological analysis (e.g., H&E staining) to assess immune cell infiltration.[\[5\]](#)

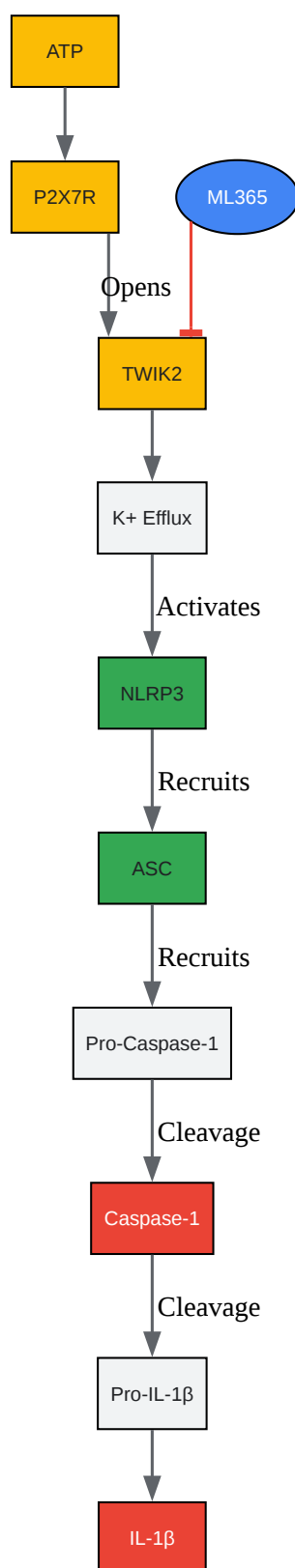
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the key signaling pathways modulated by **ML365** and a typical experimental workflow for its evaluation.



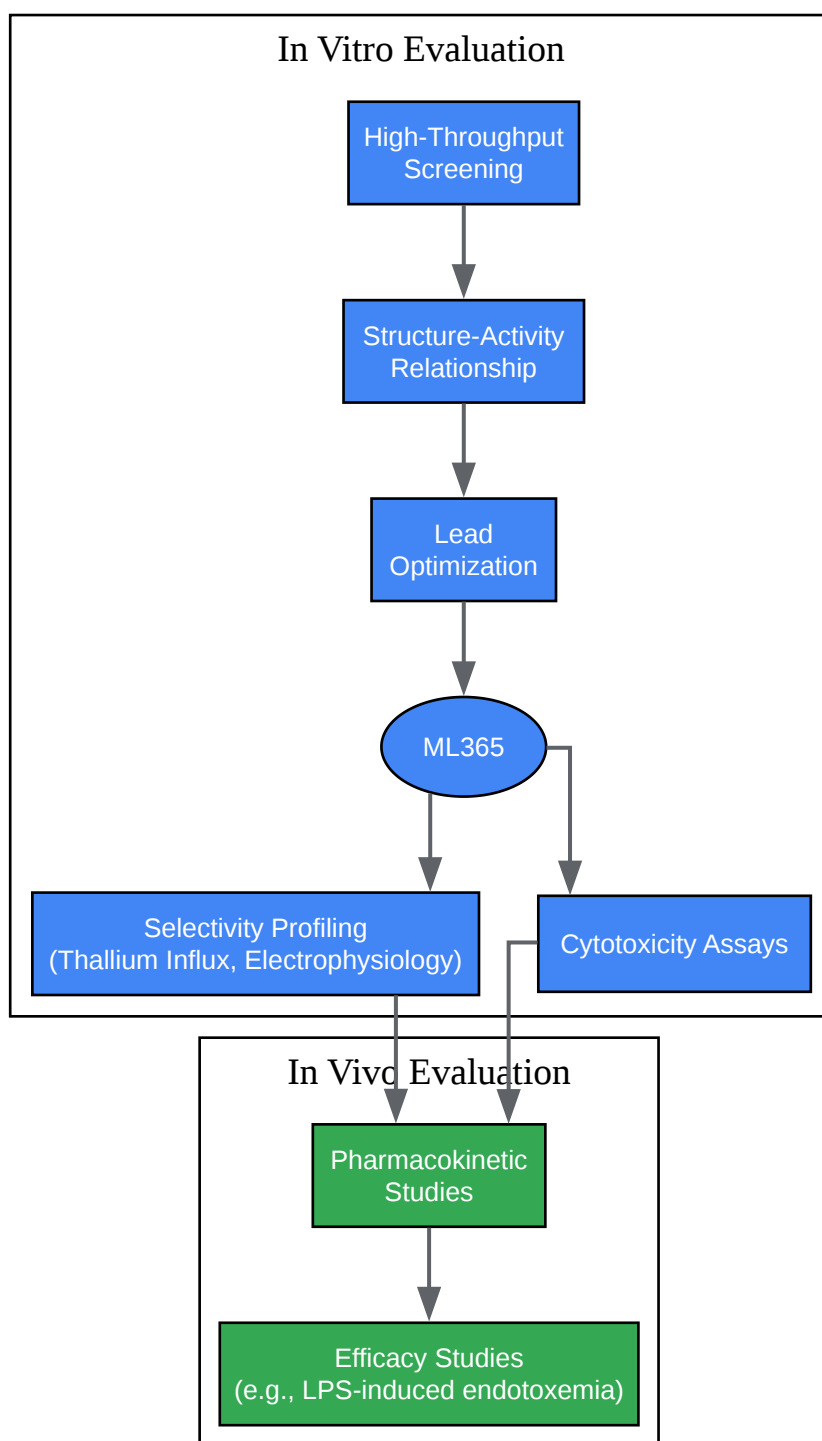
[Click to download full resolution via product page](#)

Caption: **ML365** inhibits the NF-κB signaling pathway.



[Click to download full resolution via product page](#)

Caption: **ML365** inhibits the NLRP3 inflammasome via TWIK2.



[Click to download full resolution via product page](#)

Caption: A typical drug discovery workflow for **ML365**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ML365: Development of Bis-Amides as Selective Inhibitors of the KCNK3/TASK1 Two Pore Potassium Channel - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. "ML365: Development of Bis-Amides as Selective Inhibitors of the KCNK3/" by Beiyan Zou, Daniel P. Flaherty et al. [digitalcommons.cedarville.edu]
- 3. medchemexpress.com [medchemexpress.com]
- 4. nbinno.com [nbinno.com]
- 5. ML365 inhibits TWIK2 channel to block ATP-induced NLRP3 inflammasome - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ML365 inhibits TWIK2 channel to block ATP-induced NLRP3 inflammasome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. ML365 inhibits lipopolysaccharide-induced inflammatory responses via the NF- κ B signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Figure 6, Selectivity of ML365 effect against various potassium channels using fluorescent-based assays - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ML365: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15586086/docs#ml365-a-comprehensive-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)